

# Molecular formula and weight of Allyl lactate

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## Compound of Interest

Compound Name: *Allyl lactate*

Cat. No.: *B1347069*

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An In-depth Technical Guide to **Allyl Lactate** for Researchers and Drug Development Professionals

## Introduction

**Allyl lactate**, an ester of lactic acid and allyl alcohol, is a chemical compound with applications in various fields of chemical synthesis. This document provides a comprehensive overview of its chemical properties, a detailed experimental protocol for its synthesis, and an exploration of the broader role of lactate in biological signaling pathways, which is of significant interest to researchers in drug development.

## Chemical and Physical Properties

**Allyl lactate** is a clear, colorless, and mobile liquid.<sup>[1]</sup> Its key quantitative properties are summarized in the table below for easy reference.

Property	Value	Source
Molecular Formula	C <sub>6</sub> H <sub>10</sub> O <sub>3</sub>	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	130.14 g/mol	<a href="#">[2]</a> <a href="#">[3]</a>
Boiling Point	175-176°C at 740 mm Hg	<a href="#">[1]</a>
79°C at 25 mm Hg	<a href="#">[1]</a>	
56-60°C at 8 mm Hg	<a href="#">[1]</a>	
Density (d <sub>4</sub> <sup>20</sup> )	1.0452 g/cm <sup>3</sup>	<a href="#">[1]</a>
Refractive Index (n <sub>D</sub> <sup>20</sup> )	1.4369	<a href="#">[1]</a>

## Experimental Protocol: Synthesis of Allyl Lactate

The following is a detailed methodology for the synthesis of **allyl lactate**, adapted from a procedure in Organic Syntheses. This esterification process involves the reaction of lactic acid with an excess of allyl alcohol in the presence of an acid catalyst.

## Materials and Equipment

- 80% Lactic Acid (675 g, 6 moles)
- Benzene (300 ml)
- Concentrated Sulfuric Acid (5 ml)
- Allyl Alcohol (1394 g, 24 moles)
- Anhydrous Sodium Acetate (18 g)
- 3-liter three-necked round-bottomed flask
- Capillary ebullition tube
- 75 cm Vigreux column
- Dean and Stark trap (Barrett modification preferred)

- Reflux condenser
- Distillation head
- 3-liter round-bottomed receiving flask
- Ice-salt bath

## Procedure

- Initial Setup and Dehydration:
  - Place 675 g of 80% lactic acid, 300 ml of benzene, and 5 ml of concentrated sulfuric acid into the 3-liter three-necked flask fitted with a capillary ebullition tube.
  - Attach the Vigreux column, Dean and Stark trap, and reflux condenser.
  - Heat the mixture to reflux.
  - Continuously remove the aqueous layer from the trap until the rate of water liberation slows significantly. This step removes water from the lactic acid, forming a linear lactic acid polymer.[\[1\]](#)
- Esterification:
  - Add 1394 g of allyl alcohol to the reaction mixture. A large excess of alcohol is crucial for achieving a high yield.[\[1\]](#)
  - Continue refluxing and removing water until water production ceases.
- Neutralization and Initial Distillation:
  - Neutralize the sulfuric acid catalyst by adding 18 g of anhydrous sodium acetate.
  - Replace the fractionating column with a short distillation head.
  - Cool the receiving flask in an ice-salt bath.

- Distill the liquid rapidly under reduced pressure (initially water pump, then ~5 mm Hg) to separate the product from the viscous residue containing inorganic salts.
- Fractional Distillation and Purification:
  - Fractionally distill the collected distillate through the Vigreux column.
  - The first fraction collected is the benzene-allyl alcohol binary azeotrope (boiling point ~76.8°C).
  - Distill off the excess allyl alcohol (boiling point ~97°C).
  - Once most of the allyl alcohol is removed, reduce the pressure to about 50 mm Hg to remove the remainder.
  - The final product, **allyl lactate**, is then distilled at 56-60°C/8 mm Hg.[1] The expected yield is between 693–710 g (89–91%).[1]

## Visualization of Experimental Workflow

The synthesis of **allyl lactate** can be visualized as a multi-step process involving dehydration, esterification, and purification.



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Caption: Workflow for the synthesis of **allyl lactate**.

## Lactate in Biological Signaling

While **allyl lactate** itself is primarily a synthetic intermediate, the lactate moiety is a key signaling molecule in various biological processes.[4] Understanding these pathways is crucial

for researchers in drug development, as lactate signaling is implicated in inflammation, cancer metabolism, and immune regulation.[4][5]

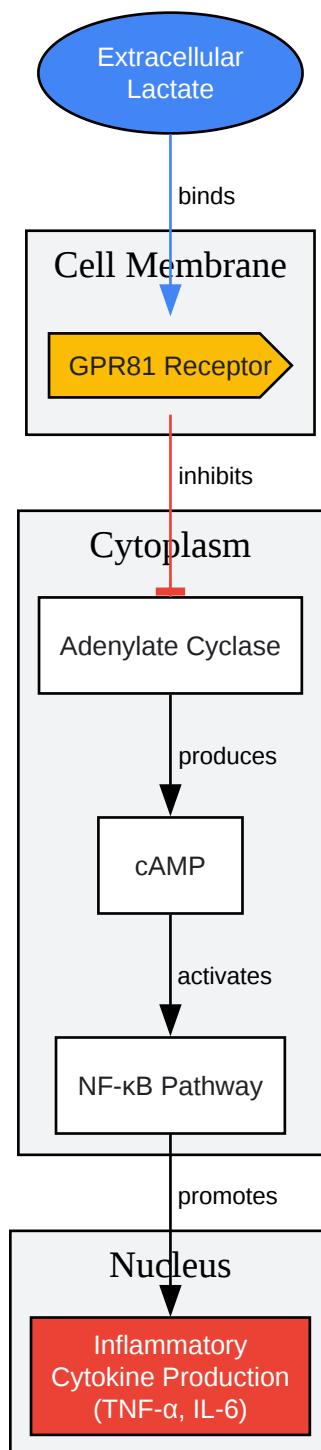
## Overview of Lactate Signaling Pathways

Lactate exerts its signaling effects through several mechanisms, including:

- The Lactate/HIF-1 $\alpha$  Pathway: Under hypoxic conditions, stabilized Hypoxia-Inducible Factor 1-alpha (HIF-1 $\alpha$ ) promotes glycolysis, leading to lactate production. Accumulated lactate, in turn, can influence HIF-1 $\alpha$  activity, creating a feedback loop that affects angiogenesis and pro-inflammatory gene expression.[5]
- The Lactate/GPR81 Pathway: Lactate can act as a ligand for the G protein-coupled receptor 81 (GPR81).[5] Activation of this pathway can inhibit downstream signaling cascades like NF- $\kappa$ B, leading to reduced production of inflammatory cytokines such as TNF- $\alpha$  and IL-6.[5]
- The Lactate/NF- $\kappa$ B Pathway: Intracellular lactate accumulation can trigger the phosphorylation of I $\kappa$ B $\alpha$ , which leads to the activation of the transcription factor NF- $\kappa$ B. This can induce the expression of genes involved in cell migration and angiogenesis.[5]

## Visualization of a Lactate Signaling Pathway

The following diagram illustrates the Lactate/GPR81 signaling pathway, a key mechanism by which lactate modulates cellular responses.



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Caption: The Lactate/GPR81 signaling pathway.

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